

# High-Performance Liquid Chromatography (HPLC) method for 6-(Methoxycarbonyl)nicotinic acid

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## Compound of Interest

Compound Name: 6-(Methoxycarbonyl)nicotinic acid

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An High-Performance Liquid Chromatography (HPLC) method for the analysis of **6-(Methoxycarbonyl)nicotinic acid** has been developed to ensure accurate quantification and quality control for researchers, scientists, and professionals in drug development. This method is crucial for the characterization of this compound in various sample matrices.

## Application Note

### Introduction

**6-(Methoxycarbonyl)nicotinic acid** is a derivative of nicotinic acid, an essential human nutrient also known as niacin or vitamin B3.[1][2][3][4] Nicotinic acid and its derivatives are utilized in various pharmaceutical and nutraceutical applications.[4] The accurate determination of **6-(Methoxycarbonyl)nicotinic acid** is critical for quality control, stability studies, and formulation development. This application note details a robust reversed-phase HPLC method for the quantitative analysis of **6-(Methoxycarbonyl)nicotinic acid**.

### Chromatographic Conditions

The separation is achieved on a C18 stationary phase, which is a common choice for the analysis of nicotinic acid and its metabolites.[5][6] A gradient elution with a mobile phase consisting of an aqueous buffer and an organic modifier allows for the effective elution and separation of the analyte from potential impurities.

Parameter	Value
HPLC System	Agilent 1260 LC Series or equivalent
Column	Luna C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	0.1% (v/v) Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	10-90% B over 15 min, then hold at 90% B for 5 min, followed by a 5 min re-equilibration at 10% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection	UV-Vis at 262 nm

### Method Validation Summary

While a full validation study is recommended for specific applications, the following parameters provide a baseline for the expected performance of this method.

Validation Parameter	Expected Result
Linearity ( $r^2$ )	> 0.999
Precision (RSD%)	< 2.0%
Accuracy (Recovery %)	98.0% - 102.0%
Limit of Detection (LOD)	~0.05 µg/mL
Limit of Quantification (LOQ)	~0.15 µg/mL

## Experimental Protocol

### 1. Reagents and Materials

- **6-(Methoxycarbonyl)nicotinic acid** reference standard

- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Water (HPLC grade)
- Methanol (HPLC grade)

## 2. Standard Solution Preparation

- **Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **6-(Methoxycarbonyl)nicotinic acid** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the initial mobile phase composition (90:10 Water:Acetonitrile with 0.1% Formic Acid) to obtain concentrations ranging from 0.1 µg/mL to 100 µg/mL.

## 3. Sample Preparation

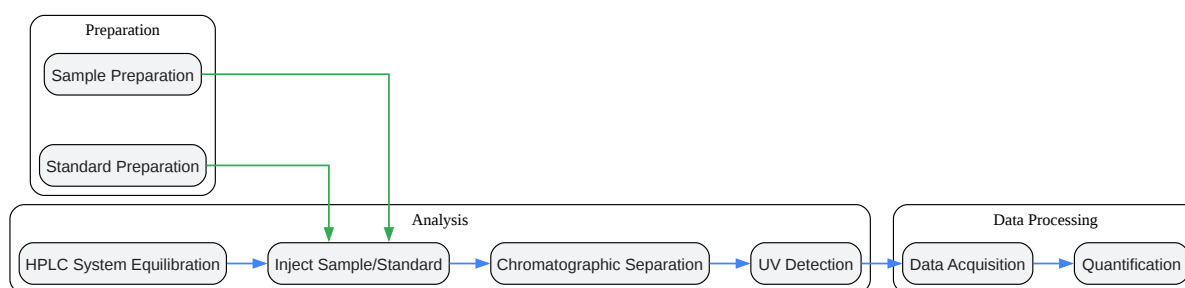
- Accurately weigh a known amount of the sample containing **6-(Methoxycarbonyl)nicotinic acid**.
- Dissolve the sample in a suitable solvent (e.g., methanol or the initial mobile phase).
- Filter the solution through a 0.45 µm syringe filter before injection to remove any particulate matter.

## 4. HPLC Analysis

- **System Equilibration:** Equilibrate the HPLC system with the initial mobile phase composition for at least 30 minutes or until a stable baseline is achieved.
- **Injection:** Inject 10 µL of the standard and sample solutions into the HPLC system.
- **Data Acquisition:** Acquire the chromatograms for 25 minutes.

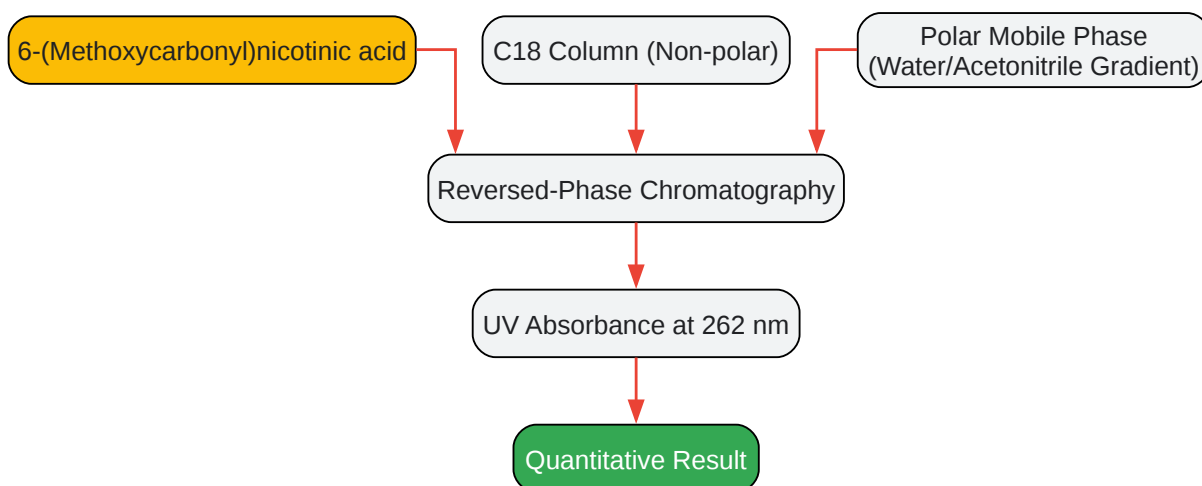
- Quantification: Identify the peak corresponding to **6-(Methoxycarbonyl)nicotinic acid** in the sample chromatogram by comparing the retention time with that of the standard. Calculate the concentration of **6-(Methoxycarbonyl)nicotinic acid** in the sample using the calibration curve generated from the standard solutions.

## Visualizations



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Caption: Experimental workflow for the HPLC analysis of **6-(Methoxycarbonyl)nicotinic acid**.



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Caption: Logical relationship of the analytical method for **6-(Methoxycarbonyl)nicotinic acid**.

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